

# Key Properties and Hazards of Nitroacetonitrile

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## Compound Focus: Nitroacetonitrile

CAS No.: 13218-13-8

Cat. No.: S1540953

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The table below summarizes the known hazards and properties of **Nitroacetonitrile** based on scientific literature [1].

Hazard / Property	Description / Value
Chemical Instability	Thermally unstable; risk of explosive decomposition [1].
Explosive Decomposition	Can decompose explosively upon concentration or distillation [1].
Decomposition Onset	Around <b>109°C</b> (DSC measurement) [1].
Energy of Decomposition	<b>874 J/g</b> released upon decomposition [1].
Primary Hazard	<b>Spontaneous explosion</b> due to chemical instability [1].

## Recommended Safe Handling Procedures

Given the instability of pure **nitroacetonitrile**, the following procedures are recommended.

### Substitution with Safer Salts

- Use Stable Salts:** The **potassium salt of nitroacetonitrile** is a thermodynamically stable and water-soluble alternative. It provides equivalent chemical reactivity without the explosion hazard [1].

- **Avoid Pure Compound:** Syntheses should be designed to use the salt form to avoid generating or handling the pure, unstable **nitroacetonitrile** [1].

## General Handling Controls (if pure compound is unavoidable)

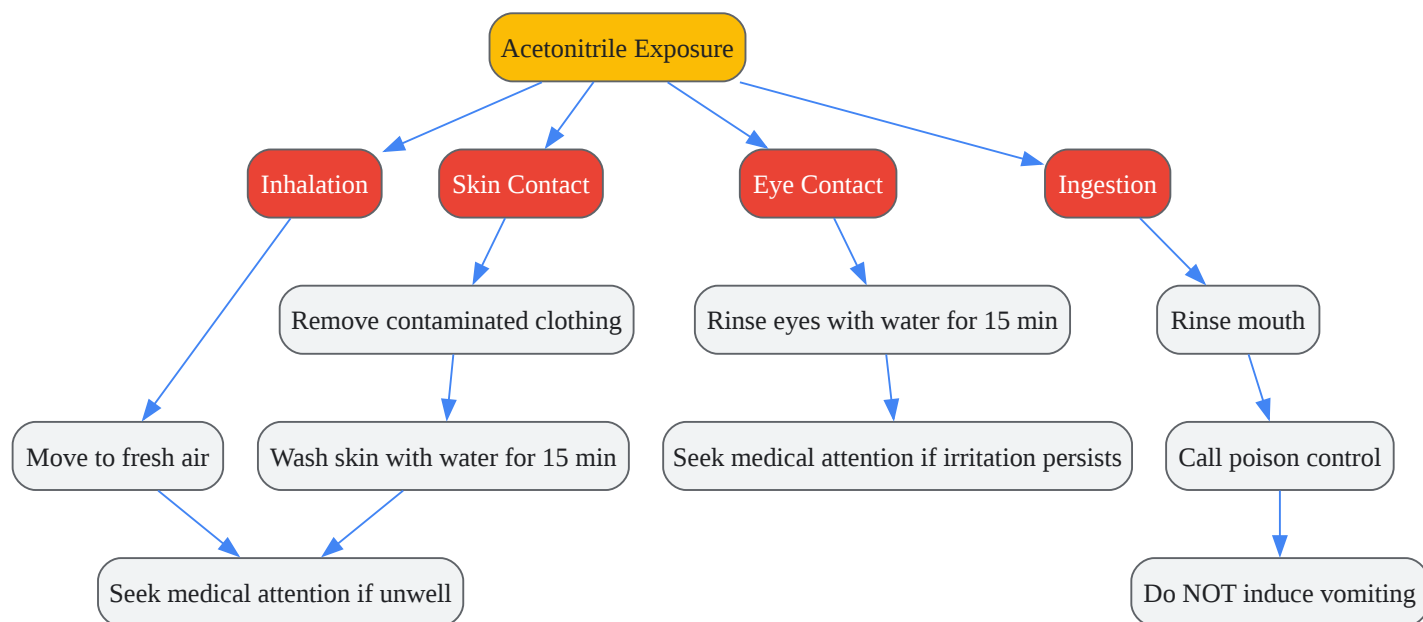
- **Temperature Control:** Never heat reactions involving **nitroacetonitrile** above **50°C** [1].
- **Personal Protective Equipment (PPE):** Based on acetonitrile guidelines, wear protective gloves, clothing, and eye protection. Use a face shield for splash risk and respiratory protection in poorly ventilated areas [2].
- **Ventilation:** Always use adequate ventilation or a fume hood [2].

## Storage Guidelines

- **Condition:** Store in a cool, well-ventilated area [2].
- **Container:** Keep in a sealed container [2].
- **Segregation:** Keep away from incompatible materials such as strong oxidizing agents, strong acids, and bases [2].

## Emergency and First Aid Response

The first aid measures below are derived from acetonitrile guidelines and represent standard laboratory practice for toxic, volatile solvents [2].



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## Troubleshooting Common Scenarios

Scenario	Immediate Action	Preventive Measures
<b>Spill or Leak</b>	Evacuate area. Remove ignition sources. Ventilate. Contain spill with inert absorbent using spark-proof tools [2].	Use proper equipment. Store in sealed containers.
<b>Fire</b>	Use dry chemical, CO <sub>2</sub> , or alcohol-resistant foam. <b>Do not use water streams</b> [3] [2].	Eliminate ignition sources (open flames, sparks) [2].
<b>Thermal Decomposition</b>	Evacuate immediately. Do not attempt to handle.	Use temperature controls. Substitute with potassium salt [1].

## Important Safety Notes

- **Critical Consideration:** The most significant finding is that **pure nitroacetonitrile is inherently unstable and hazardous**. The primary safety recommendation is to **use its stable potassium salt instead** for all synthetic applications [1].
- **Information Gap:** The safety data for **nitroacetonitrile** itself is not as comprehensive as for common laboratory chemicals. The information here is based on a scientific review of its use in energetics [1] and generalized safety practices for a related nitrile [3] [2].

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## References

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2. Understanding the SDS for Acetonitrile: Safe Practices... Handling [kha.com]
3. ACETONITRILE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

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